

Chemical Profile & Key Biological Activities

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Compound Focus: (+)-Catechin Hydrate

CAS No.: 225937-10-0

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The following table summarizes the fundamental properties and reported efficacies of Catechin Hydrate and EGCG based on experimental data.

Aspect	Catechin Hydrate	Epigallocatechin Gallate (EGCG)
Basic Structure	Flavonoid, polyphenol; often refers to (+)-Catechin [1]	Catechin derivative with a gallate ester group [2]
Antioxidant Activity	Strong antioxidant, scavenges free radicals [1]	Potent free-radical scavenger; superior activity due to gallate group and trihydroxyl structure [2] [3]
In Vitro Anti-Cancer Efficacy (Cell Lines)	<ul style="list-style-type: none">MCF-7 (Breast Cancer): Induced apoptosis (40.7-52.95% in 24-48h at 150-300 µg/mL); upregulated caspase-3, -8, -9, TP53 [1]	Data extensive across many cancer types; mechanisms include inducing apoptosis, cell cycle arrest, inhibiting angiogenesis [4]
Skin Protective Effects	Information not readily available in search results	<ul style="list-style-type: none">HaCaT (Keratinocytes): ↑skin hydration genes (FLG, HAS-1/2), ↓HYAL; ↓UVB-induced apoptosis; antioxidant & anti-melanogenesis in melanoma cells [2]

Aspect	Catechin Hydrate	Epigallocatechin Gallate (EGCG)
Neuroprotective Effects	Information not readily available in search results	• Inhibits A β & tau aggregation in models of Alzheimer's [5]. • Epidemiological studies link consumption to lower dementia risk [5].
Lifespan & Metabolic Health	Information not readily available in search results	• C. elegans: \uparrow lifespan & stress resistance at 2.5 μ M via AMPK/SIRT1, FOXO pathways; inhibits mitochondrial complex I [6]. • Human Trials: Associated with reduced blood pressure, fasting glucose [6].

Experimental Protocols from Key Studies

For researchers to evaluate and replicate findings, here are the detailed methodologies from pivotal studies on each compound.

Study on Catechin Hydrate-Induced Apoptosis in MCF-7 Cells [1]

- **Cell Line:** MCF-7 human breast cancer cells.
- **Treatment:** Cells treated with 150 μ g/mL and 300 μ g/mL of Catechin Hydrate for 24, 48, and 72 hours.
- **Viability/Cytotoxicity Assay:** Cell Titer Blue viability assay.
- **Apoptosis Detection:** Terminal deoxynucleotidyl transferase-mediated dUTP nick end labeling (TUNEL) assay.
- **Gene Expression Analysis:** Real-time quantitative PCR (RT-PCR) to analyze mRNA levels of caspase-3, -8, -9, and TP53. GAPDH used as reference gene. Data analyzed via comparative Ct ($\Delta\Delta$ Ct) method.

Study on EGCG for Skin Protection [2]

- **Cell Line:** Human keratinocyte (HaCaT) cells and melanoma cells.
- **Treatment:** EGCG under normal and UVB irradiation conditions.
- **Gene Expression Analysis:** Reverse transcription PCR (RT-PCR) to measure expression of filaggrin (FLG), hyaluronic acid synthase (HAS-1, HAS-2), and hyaluronidase (HYAL).

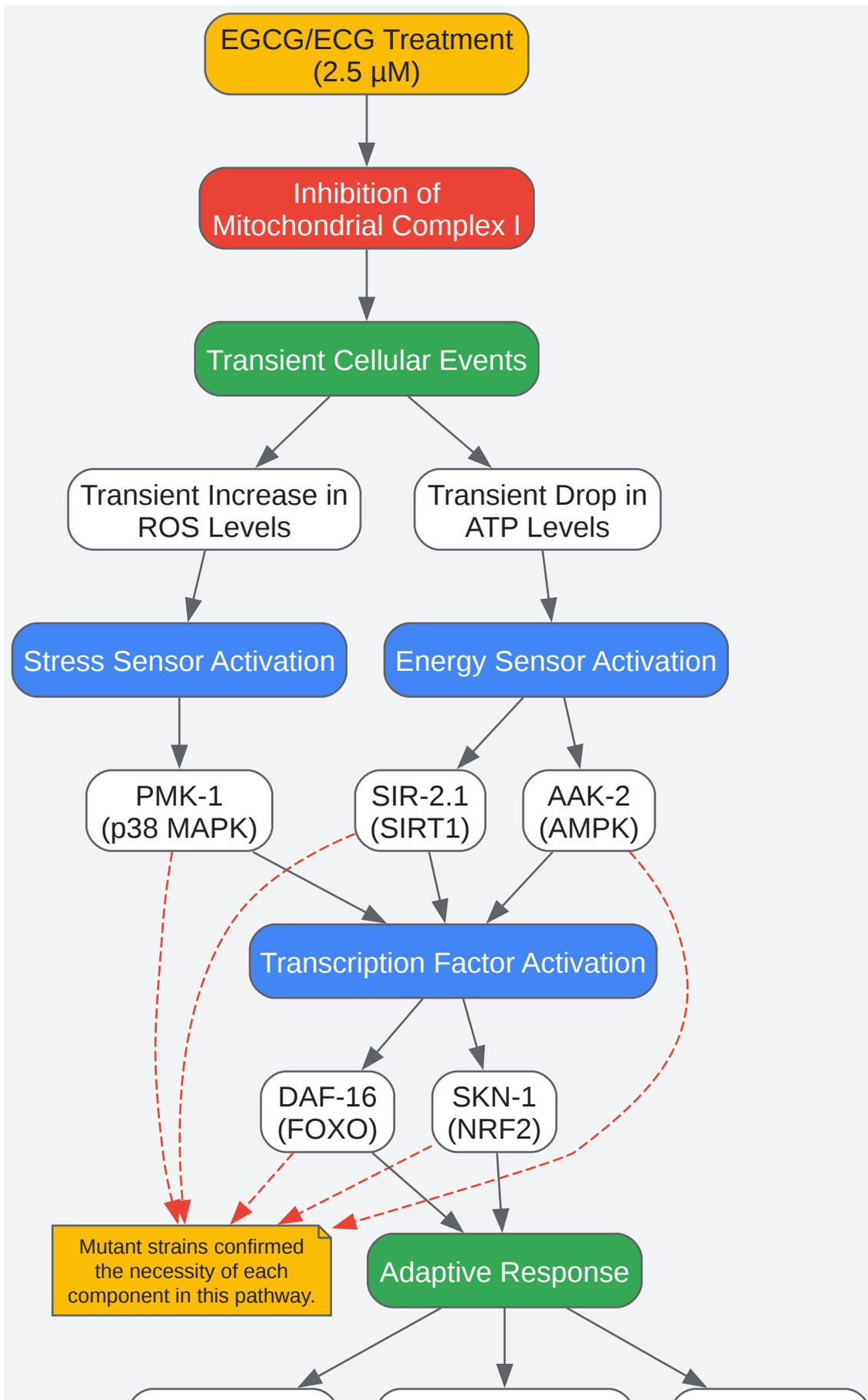
- **Antioxidant Assay:** 2,2-Diphenyl-1-picrylhydrazyl (DPPH) radical scavenging assay.
- **Protein Analysis:** Western blotting to detect levels of caspase-8 and caspase-3.
- **Anti-pigmentation Assay:** Measurement of melanin secretion and production in melanoma cells.

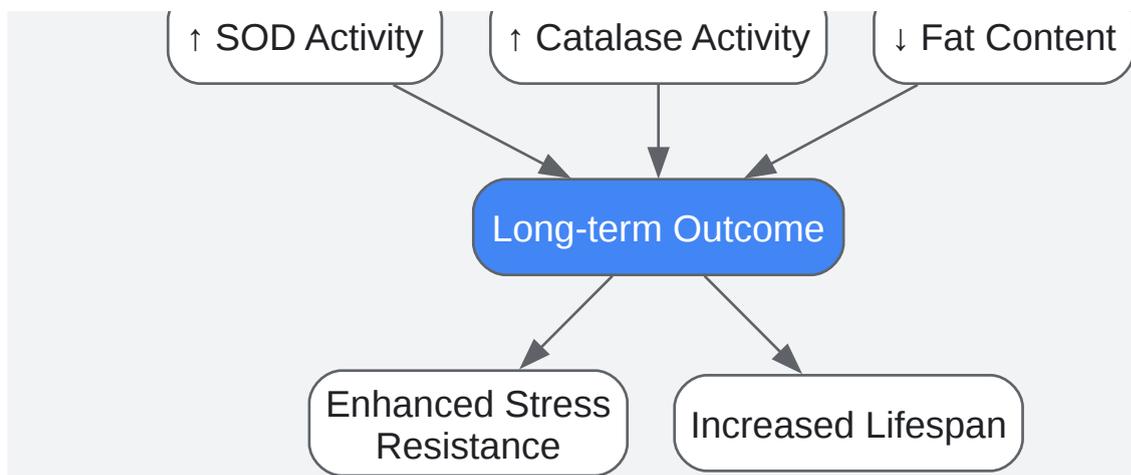
Study on EGCG/ECG for Lifespan Extension in *C. elegans* [6]

- **Model Organism:** *Caenorhabditis elegans* (N2 wild-type and mutant strains).
- **Treatment:** 2.5 μM EGCG and ECG.
- **Lifespan Assay:** Nematodes were treated and survival was monitored.
- **Metabolic Analysis:** Mitochondrial respiration (O₂ consumption) measured; ATP levels quantified; ROS levels detected via fluorescent probes.
- **Genetic Analysis:** Utilized mutant strains for AAK-2/AMPK, SIR-2.1/SIRT1, PMK-1/p38 MAPK, SKN-1/NRF2, and DAF-16/FOXO to establish pathway dependency.
- **Biochemical Assays:** Measured fat content (Oil Red O staining) and activities of antioxidant enzymes SOD and catalase.

Diagram of EGCG's Mechanism in Lifespan Extension

The experiment in *C. elegans* revealed that EGCG extends lifespan by inducing a mild stress that triggers adaptive cellular responses. The flowchart below illustrates this complex signaling pathway and the experimental workflow used to define it.





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This mechanism, where EGCG inhibits complex I to initiate a beneficial stress response (mitohormesis), is a key differentiator documented in research [6].

Key Insights for Research and Development

- **EGCG is More Extensively Researched:** The breadth and depth of data for EGCG far surpass that for catechin hydrate, covering diverse areas from cancer and skin health to neuroprotection and aging [2] [4] [5].
- **Potency is Tied to Chemical Structure:** EGCG's superior antioxidant and broad biological activity is frequently attributed to its gallate ester group and the specific arrangement of hydroxyl groups on its B ring [2] [3].
- **Bioavailability is a Central Challenge:** Both compounds face issues with stability and bioavailability. Advanced extraction technologies like Pulsed Electric Field (PEF) are being explored to enhance catechin yield and activity [7]. Formulation strategies such as nanoethosomes have been used to improve EGCG's skin penetration and stability [8].

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References

1. Catechin hydrate suppresses MCF-7 proliferation through ... [pmc.ncbi.nlm.nih.gov]

2. Skin Protective Effect of Epigallocatechin Gallate [pubmed.ncbi.nlm.nih.gov]
3. Epigallocatechin-Gallate (EGCG): An Essential Molecule ... [mdpi.com]
4. An Update on Antitumor Efficacy of Catechins [pmc.ncbi.nlm.nih.gov]
5. Catechin - an overview [sciencedirect.com]
6. Green tea catechins EGCG and ECG enhance the fitness ... [aging-us.com]
7. Enhancing catechins, antioxidant and sirtuin 1 enzyme ... [sciencedirect.com]
8. Activity of catechins and their applications | Biomedical Dermatology [biomeddermatol.biomedcentral.com]

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